

Amiridin Hydrochloride: A Technical Guide to its Chemical Properties and Structure

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Compound of Interest

Compound Name: Amiridin

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Amiridin hydrochloride, also known as Ipidacrine hydrochloride, is a compound of significant interest in neuroscience and pharmacology. It is recognized as a reversible cholinesterase inhibitor, which enhances cognitive function by increasing the levels of the neurotransmitter acetylcholine. This document provides a comprehensive overview of its chemical structure, physicochemical properties, and relevant experimental methodologies.

Chemical Structure and Identification

Amiridin hydrochloride possesses a unique tricyclic structure. Chemically, it is the hydrochloride salt of 9-amino-2,3,5,6,7,8-hexahydro-1H-cyclopenta[b]quinoline.^{[1][2]}

- IUPAC Name: 2,3,5,6,7,8-hexahydro-1H-cyclopenta[b]quinolin-9-amine;hydrochloride^{[1][3]}
- CAS Number: 90043-86-0^{[1][4]}
- Synonyms: Ipidacrine hydrochloride, Axamon, Neuromidin, NIK-247^{[1][5]}
- Canonical SMILES: C1CCC2=C(C1)C(=C3CCCC3=N2)N.Cl^{[3][4][5]}
- InChI Key: FERZJAONQGPFCU-UHFFFAOYSA-N^{[1][3]}

The core of the molecule is a quinoline system fused with a cyclopentane ring, with an amine group at the 9-position. The hydrochloride salt form enhances its solubility and stability for

pharmaceutical applications.

Physicochemical Properties

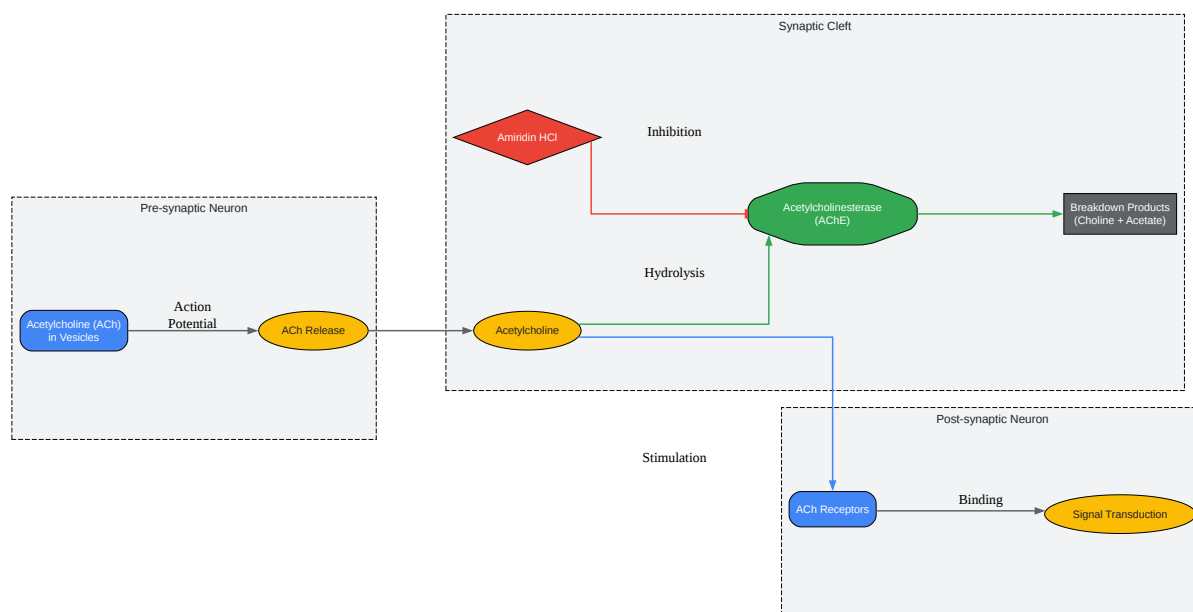
The chemical and physical properties of **Amiridin** and its hydrochloride salt have been computationally predicted and experimentally determined. The following table summarizes key quantitative data.

Property	Value	Source
Molecular Formula	C ₁₂ H ₁₇ ClN ₂	[1][5][6]
Molecular Weight	224.73 g/mol	[1][3][4][5]
Exact Mass	224.1080262 Da	[1][4]
Appearance	Powder	[6]
Boiling Point (base)	368°C at 760 mmHg	[4]
Flash Point (base)	204°C	[4]
LogP (base)	3.41450	[4]
Hydrogen Bond Donor Count	2	[4]
Hydrogen Bond Acceptor Count	2	[4]
Rotatable Bond Count	0	[4]
Topological Polar Surface Area	38.9 Å ²	[1]
Storage Temperature	2°C - 8°C	

Mechanism of Action: Cholinesterase Inhibition

Amiridin hydrochloride's primary mechanism of action involves the potent and reversible inhibition of acetylcholinesterase (AChE), the enzyme responsible for the breakdown of acetylcholine in the synaptic cleft. By inhibiting AChE, **Amiridin** increases the concentration and duration of action of acetylcholine, leading to enhanced cholinergic neurotransmission. This is particularly relevant in conditions characterized by a deficit in cholinergic function, such

as Alzheimer's disease. Additionally, some sources describe it as a potent inhibitor of dipeptidyl peptidase-4 (DPP-IV) enzymes.[6]



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Mechanism of **Amiridin** HCl as a cholinesterase inhibitor.

Experimental Protocols

This section details generalized methodologies for the synthesis and analysis of **Amiridin** hydrochloride, based on established chemical principles and analytical techniques for similar compounds.

The synthesis of amidine hydrochlorides can often be achieved via the Pinner reaction.[7] This method involves the acid-catalyzed reaction of a nitrile with an alcohol to form an imino ether hydrochloride (Pinner salt), which is then treated with an amine.

Protocol:

- Step 1: Formation of Imino Ether Hydrochloride:

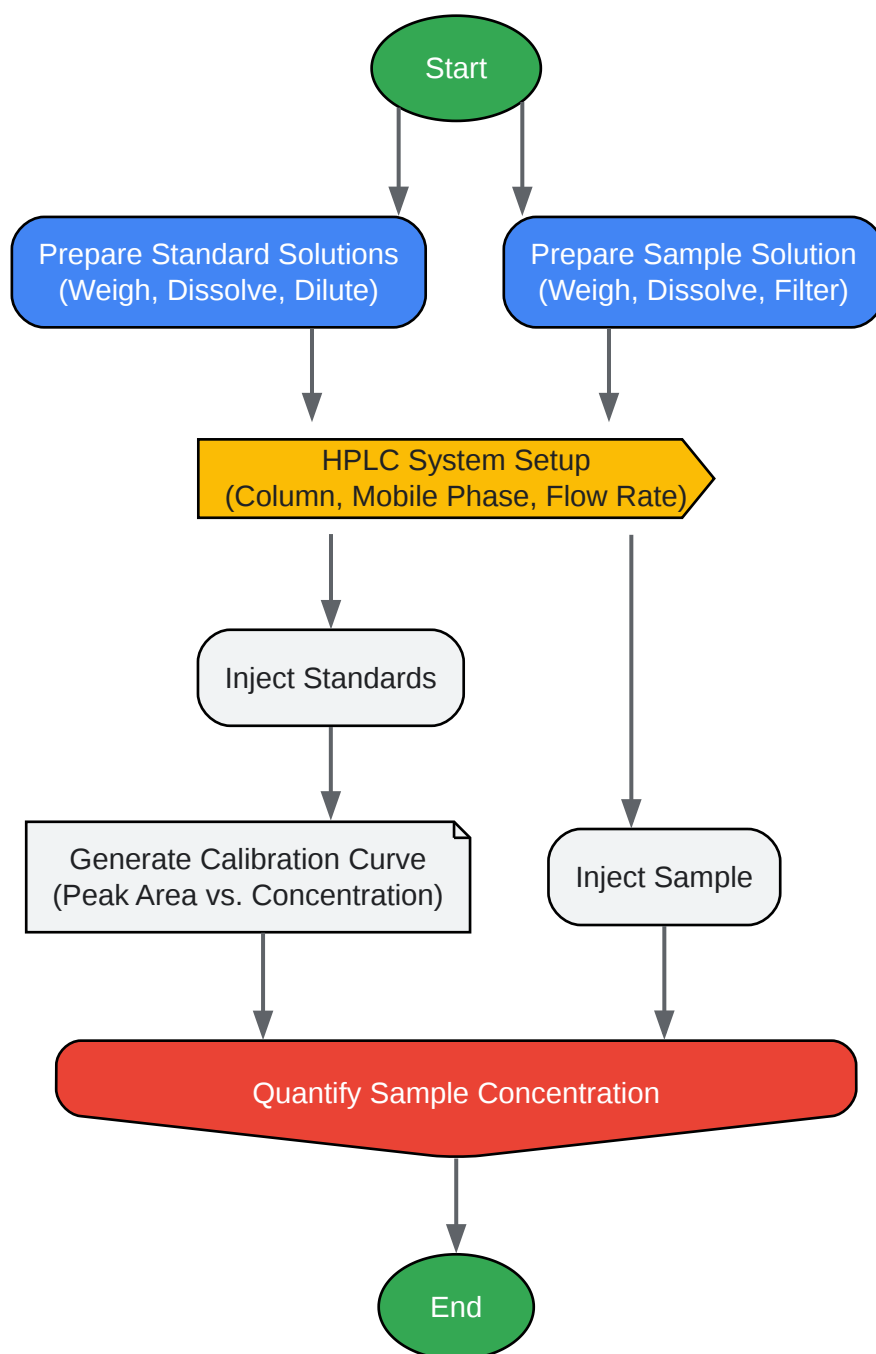
- A suitable nitrile precursor is dissolved in an anhydrous alcohol (e.g., ethanol).
- The solution is cooled in an ice bath and saturated with dry hydrogen chloride (HCl) gas.
- The reaction mixture is sealed and allowed to stand at a controlled temperature (e.g., 0-5°C) until the precipitation of the imino ether hydrochloride is complete.
- The solid product is isolated by filtration, washed with anhydrous ether, and dried under vacuum.
- Step 2: Ammonolysis to Amidine Hydrochloride:
 - The imino ether hydrochloride from Step 1 is suspended in a solution of ethanol saturated with ammonia.
 - The mixture is stirred at room temperature in a sealed vessel until the reaction is complete (monitored by TLC or HPLC).
 - The resulting amidine hydrochloride is often accompanied by ammonium chloride as a byproduct.
 - The product is isolated by filtration or evaporation of the solvent. Purification can be achieved by recrystallization from a suitable solvent system (e.g., ethanol/ether).[7]

A reversed-phase HPLC (RP-HPLC) method can be developed for the accurate quantification of **Amiridin** hydrochloride in bulk materials or pharmaceutical formulations. The following protocol is a representative method based on procedures for similar amine hydrochlorides.[8]
[9]

Protocol:

- Chromatographic Conditions:
 - Column: C18 reversed-phase column (e.g., 250 mm x 4.6 mm, 5 µm particle size).[8]
 - Mobile Phase: A mixture of an aqueous buffer and an organic solvent. For example, 0.05 M disodium hydrogen phosphate (pH adjusted to 6.0 with phosphoric acid) and acetonitrile in a 55:45 (v/v) ratio.[8]

- Flow Rate: 1.0 mL/min.
- Detection: UV detection at 240 nm.[8]
- Column Temperature: 25°C.
- Injection Volume: 20 µL.
- Preparation of Standard Solution:
 - Accurately weigh approximately 10 mg of **Amiridin** hydrochloride reference standard and transfer to a 100 mL volumetric flask.
 - Dissolve in and dilute to volume with the mobile phase to obtain a stock solution of 100 µg/mL.
 - Prepare a series of working standard solutions by further diluting the stock solution with the mobile phase to achieve concentrations ranging from 1.0 to 50.0 µg/mL.
- Preparation of Sample Solution:
 - For a bulk powder, accurately weigh an amount equivalent to 10 mg of **Amiridin** hydrochloride and prepare a 100 µg/mL solution as described for the standard solution.
 - Filter the final solution through a 0.45 µm syringe filter before injection.[9]
- Analysis and Quantification:
 - Inject the standard solutions to generate a calibration curve by plotting peak area against concentration.
 - Inject the sample solution and determine its concentration from the calibration curve.



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General workflow for HPLC analysis of **Amiridin** HCl.

Conclusion

Amiridin hydrochloride is a well-characterized molecule with a defined chemical structure and a clear mechanism of action as a cholinesterase inhibitor. Its physicochemical properties make it suitable for pharmaceutical development. The synthesis and analytical protocols outlined in

this guide provide a foundation for researchers and drug development professionals working with this compound. Further investigation into its broader pharmacological profile, including its effects on DPP-IV, may reveal additional therapeutic applications.

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